

Guignardone K: A Technical Overview of its Physicochemical Properties and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Guignardone K*

Cat. No.: *B12414345*

[Get Quote](#)

Guignardone K, a notable member of the meroterpenoid class of natural products, has garnered attention within the scientific community for its antifungal properties. Isolated from the endophytic fungus *Guignardia* sp., this compound represents a promising area of research for the development of novel antifungal agents. This technical guide provides a comprehensive overview of the known physicochemical properties of **Guignardone K**, details generalized experimental protocols for its study, and discusses its biological significance.

It is important to note that while **Guignardone K** was first reported in the *Journal of Natural Products* in 2015, the full-text of this primary literature was not accessible for this review. Consequently, some specific quantitative data, such as melting point and optical rotation, are not included. The methodologies and spectral data presented are based on established principles in natural product chemistry and information available for closely related compounds.

Physicochemical Properties

Guignardone K is a structurally complex molecule, characteristic of meroterpenoids which are hybrid natural products derived from both polyketide and terpenoid biosynthetic pathways. The available data on its fundamental physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₂ O ₅	MedchemExpress[1]
Molecular Weight	324.37 g/mol	MedchemExpress[1]
Class	Meroterpenoid	MedchemExpress[1]
Origin	Endophytic fungus <i>Guignardia</i> sp.	MedchemExpress[1]

Experimental Protocols

The study of novel natural products like **Guignardone K** involves a multi-step process from isolation to biological characterization. The following sections outline the standard methodologies employed.

Isolation and Purification

The isolation of **Guignardone K** from its fungal source typically follows a standard workflow for natural product extraction and purification.



[Click to download full resolution via product page](#)

Figure 1: Generalized workflow for the isolation and purification of **Guignardone K**.

Structural Elucidation

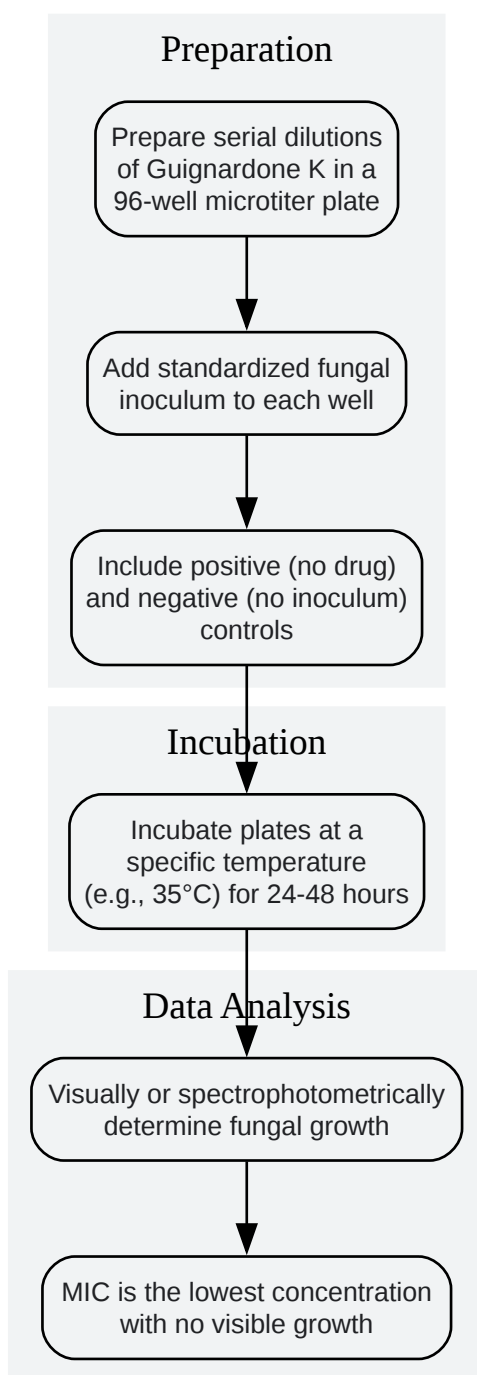
The determination of the chemical structure of a purified natural product is accomplished through a combination of spectroscopic techniques.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental formula of the compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for elucidating the carbon skeleton and the connectivity of protons and carbons, ultimately defining the molecule's constitution and relative stereochemistry.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule, such as hydroxyl ($-\text{OH}$) and carbonyl ($\text{C}=\text{O}$) groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: This technique is used to identify the presence of chromophores within the molecule.

Antifungal Activity Assay

The antifungal activity of **Guignardone K** is typically quantified by determining its Minimum Inhibitory Concentration (MIC) against various fungal strains. The broth microdilution method is a standard protocol.



[Click to download full resolution via product page](#)

Figure 2: Standard workflow for determining the Minimum Inhibitory Concentration (MIC).

Biological Activity and Signaling Pathways

Guignardone K has been identified as having antifungal activity[1]. Meroterpenoids as a class exhibit a wide array of biological functions, including cytotoxic, anti-inflammatory, and antimicrobial activities. The precise mechanism of action and the specific signaling pathways affected by **Guignardone K** have not been extensively reported in publicly accessible literature.

Research into the mechanisms of other antifungal agents suggests that they can act on various cellular targets, including the cell wall, the cell membrane, or specific enzymes involved in essential metabolic pathways. For instance, some antifungal compounds disrupt the integrity of the fungal cell membrane by interfering with ergosterol synthesis. Further research is required to determine if **Guignardone K** operates through a similar or a novel mechanism. Elucidating the specific molecular targets and signaling pathways modulated by **Guignardone K** will be critical for its future development as a therapeutic agent.

Conclusion

Guignardone K is a promising meroterpenoid natural product with demonstrated antifungal activity. While detailed physicochemical data from its primary literature remains to be fully analyzed in a broader context, the general methodologies for its isolation, characterization, and biological evaluation are well-established. Future research should focus on elucidating its precise mechanism of action, identifying its molecular targets, and exploring its potential for synergistic effects with other antifungal drugs. Such studies will be instrumental in unlocking the full therapeutic potential of this intriguing natural compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of Antifungal MICs by a Rapid Susceptibility Assay - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Guignardone K: A Technical Overview of its Physicochemical Properties and Biological Activity]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b12414345#physicochemical-properties-of-guignardone-k>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com